

# Chemical Profile of Lethedoside A

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## Compound Focus: Lethedoside A

Cat. No.: S1524487

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The table below summarizes the fundamental chemical and biological data available for **Lethedoside A** itself.

Property	Description for Lethedoside A
IUPAC Name	2-(3,4-dimethoxyphenyl)-7-methoxy-5-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxychromen-4-one [1]
Chemical Formula	C <sub>24</sub> H <sub>26</sub> O <sub>11</sub> [1]
Molecular Weight	490.5 g/mol [1]
CAS Number	221289-20-9 [1]
Source	The herbs of <i>Aquilaria sinensis</i> and <i>Lethedon tannaensis</i> [1]
Reported Bioactivity	Inactive or weakly active against KB (human nasopharyngeal carcinoma) tumor cells [1]

## Framework for Experimental Comparison

For a rigorous comparison of flavonoid glycosides like **Lethedoside A**, the following experimental approaches are typically employed. You can use this framework to evaluate and interpret data as you find

more specific analogs.

## General Isolation and Purification Protocol

This is a common workflow for obtaining pure compounds for testing [2].

- **Extraction:** Plant material is dried, powdered, and extracted with a solvent like methanol.
- **Fractionation:** The crude extract is suspended in water and successively partitioned with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, n-butanol) to separate compounds based on their polarity.
- **Purification:** The active fraction (often the ethyl acetate fraction for flavonoids) is subjected to column chromatography. **Sephadex LH-20** is frequently used as a final purification step, with common eluents being pure methanol or methanol-water mixtures in varying ratios [2].

## Biological Activity Assays

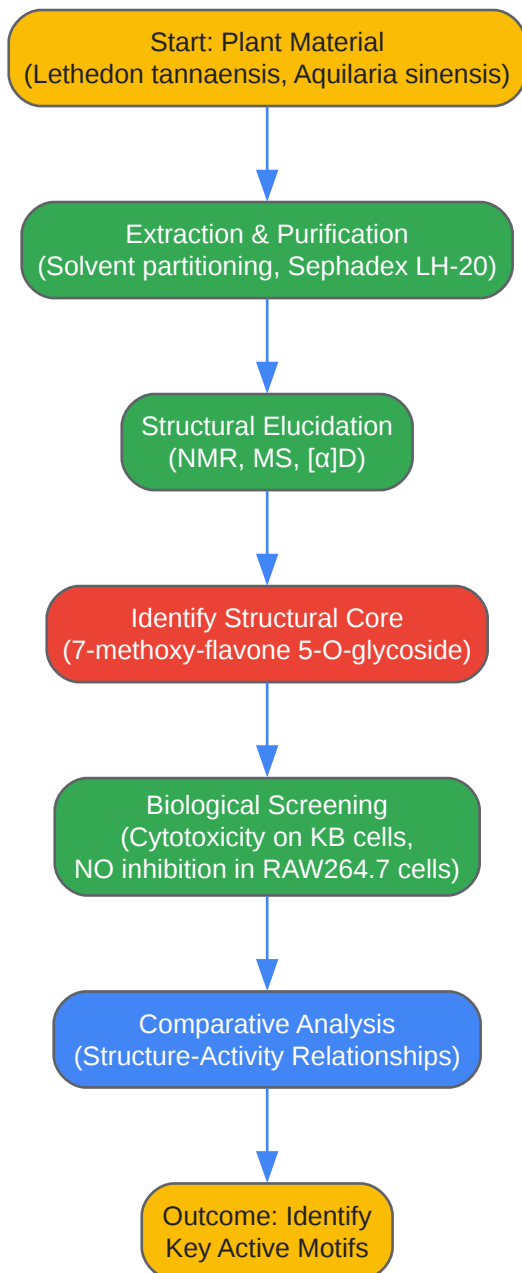
Key experiments to profile and compare bioactivity include:

- **Cytotoxicity Assay:** The **KB cell line assay** is a standard initial test. Compounds are typically considered active if they show  $IC_{50}$  values below 10-20  $\mu\text{g/mL}$  or 4-10  $\mu\text{M}$  after a continuous exposure of 48-72 hours [1].
- **Anti-inflammatory Activity:** A common model involves using **LPS-stimulated RAW264.7 macrophage cells** to measure the inhibition of nitric oxide (NO) production [3]. This is a relevant assay as inflammation is a common target for flavonoid compounds.

## Comparative Analysis Workflow

The diagram below outlines the logical workflow for a comparative study of **Lethedoside A** and its analogs, from isolation to data analysis.

## Comparative Analysis of Flavonoid Analogs



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## Finding More Information

The search results indicate that a direct, data-rich comparison for **Lethedoside A** is not readily available. To proceed with your research, I suggest the following:

- **Consult Specialized Databases:** Use scientific databases like SciFinder, Reaxys, or PubMed to perform a thorough search for the specific compounds mentioned in the source paper for **Lethedoside A** (e.g., Lethedosides B, C and Lethediosides A, B) [1]. This should yield more complete structural and biological data.
- **Broaden the Search:** Consider searching for the core structural motif "7-methoxy-flavone 5-O-glycoside" rather than just the compound name, as different research groups may name these compounds differently.

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## References

1. Lethedoside A | CAS:221289-20-9 | Flavonoids | High Purity [biocrick.com]
2. Sephadex® LH-20, Isolation, and Purification of Flavonoids ... [pmc.ncbi.nlm.nih.gov]
3. RAW264.7 cells [medchemexpress.com]

To cite this document: Smolecule. [Chemical Profile of Lethedoside A]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1524487#lethedoside-a-structural-analogs>]

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